

Field Trial Protocols for Pyridachlometyl on Sugar Beets: Application Notes

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Compound of Interest

Compound Name: *Pyridachlometyl*

Cat. No.: *B12783805*

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Introduction

Pyridachlometyl is a novel fungicide demonstrating high efficacy against key fungal pathogens in sugar beets (*Beta vulgaris*), most notably *Cercospora* leaf spot caused by *Cercospora beticola*.^{[1][2]} Its unique mode of action involves the promotion of tubulin polymerization, which disrupts fungal cell division and growth.^{[3][4]} This mechanism positions **Pyridachlometyl** as a valuable tool in fungicide resistance management strategies, as it shows no cross-resistance with existing fungicide classes such as demethylation inhibitors (DMIs), quinone outside inhibitors (QoIs), and succinate dehydrogenase inhibitors (SDHIs).^{[1][2]} These application notes provide detailed protocols for conducting field trials to evaluate the efficacy and crop safety of **Pyridachlometyl** on sugar beets.

Quantitative Data Summary

The following tables summarize the efficacy of **Pyridachlometyl** in controlling *Cercospora* leaf spot on sugar beets from greenhouse and field trials.

Table 1: Efficacy of **Pyridachlometyl** Against *Cercospora beticola* in Greenhouse Pot Tests

Treatment	Application Rate (ppm)	Protective Effect (% Control)	Curative Effect (% Control)	Long-Term Activity (17 days) (% Control)
Pyridachlometyl	200	97	98	86
Pyridachlometyl	133	98	88	79
Mancozeb	-	Comparable to Pyridachlometyl	Higher than Mancozeb	Comparable to Pyridachlometyl
Untreated Control	-	-	-	-

Data synthesized from reported greenhouse trials.[\[1\]](#)[\[2\]](#)

Table 2: Field Trial Performance of **Pyridachlometyl** Against *Cercospora beticola*

Treatment	Application Rate	Efficacy	Comparison
Pyridachlometyl	High Concentration	Stable and High	Comparable to or surpassing Mancozeb
Mancozeb	Standard Rate	Standard	-

Based on field trials conducted in Hokkaido, Japan.[\[5\]](#)

Experimental Protocols

This section outlines a detailed methodology for conducting a field trial to evaluate **Pyridachlometyl** for the control of *Cercospora* leaf spot in sugar beets. This protocol is synthesized from best practices for fungicide trials on sugar beets.

Experimental Design and Setup

- Trial Location: Select a site with uniform soil type and good drainage, and a history of *Cercospora* leaf spot infestation is preferable.[\[6\]](#)

- **Experimental Design:** A randomized complete block design (RCBD) with a minimum of four replications is recommended to minimize the effects of field variability.[1][4]
- **Plot Size:** Each plot should consist of at least four rows, each 30-40 feet long, with a row spacing of 22 inches.[1][4][6] The center two rows will be used for data collection to minimize edge effects.
- **Buffer Zones:** Establish buffer zones between plots and replicates to prevent spray drift.

Crop Management

- **Variety Selection:** Use a commercial sugar beet variety susceptible to *Cercospora* leaf spot to ensure adequate disease pressure for evaluating fungicide efficacy.[4]
- **Planting:** Plant seeds at a uniform depth and spacing to achieve a target plant population of 175-200 plants per 100 feet of row.[7]
- **Fertilization and Weed Control:** Follow local recommendations for fertilization and weed management to ensure uniform crop growth.[8]

Inoculation (if necessary)

- **Inoculum Preparation:** If natural infection is low, plots can be artificially inoculated. Prepare an inoculum by grinding dried, infected sugar beet leaves.[4]
- **Inoculation Procedure:** Apply the inoculum uniformly over the plots, typically in the evening to take advantage of dew, to facilitate spore germination and infection.[4] Inoculation should ideally be done before the first fungicide application.

Fungicide Application

- **Treatments:** Include multiple rates of **Pyridachlometyl** (e.g., 133 ppm and 200 ppm), a standard fungicide (e.g., Mancozeb), and an untreated control.
- **Application Timing:** The first application should be preventative, initiated before the onset of disease or at the very first sign of symptoms. Subsequent applications are typically made at 7 to 14-day intervals, depending on disease pressure and weather conditions.[5]

- **Application Equipment:** Use a calibrated sprayer with nozzles that provide uniform coverage of the foliage. A CO₂-pressurized backpack sprayer is suitable for small plot trials.[9]
- **Spray Volume:** A spray volume of 15-20 gallons per acre is recommended to ensure thorough coverage.

Data Collection and Assessment

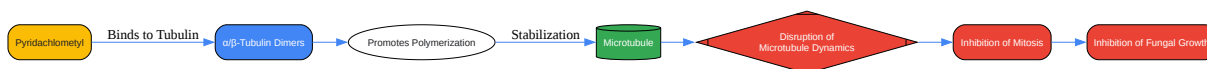
- **Disease Severity:** Assess *Cercospora* leaf spot severity on the center two rows of each plot at regular intervals (e.g., weekly) starting before the first application and continuing until harvest. Use a standardized rating scale, such as a 1-10 scale where 1 indicates no disease and 10 represents severe infection.[1]
- **Phytotoxicity:** Visually assess plots for any signs of crop injury (e.g., stunting, chlorosis, necrosis) after each fungicide application.
- **Yield and Quality:** At the end of the season, harvest the center two rows of each plot. Measure the root yield (tons per acre) and collect a subsample for quality analysis (e.g., sugar content, purity).[6][9]

Statistical Analysis

Analyze the collected data (disease severity, yield, and quality parameters) using appropriate statistical methods, such as Analysis of Variance (ANOVA), to determine significant differences between treatments.

Visualizations

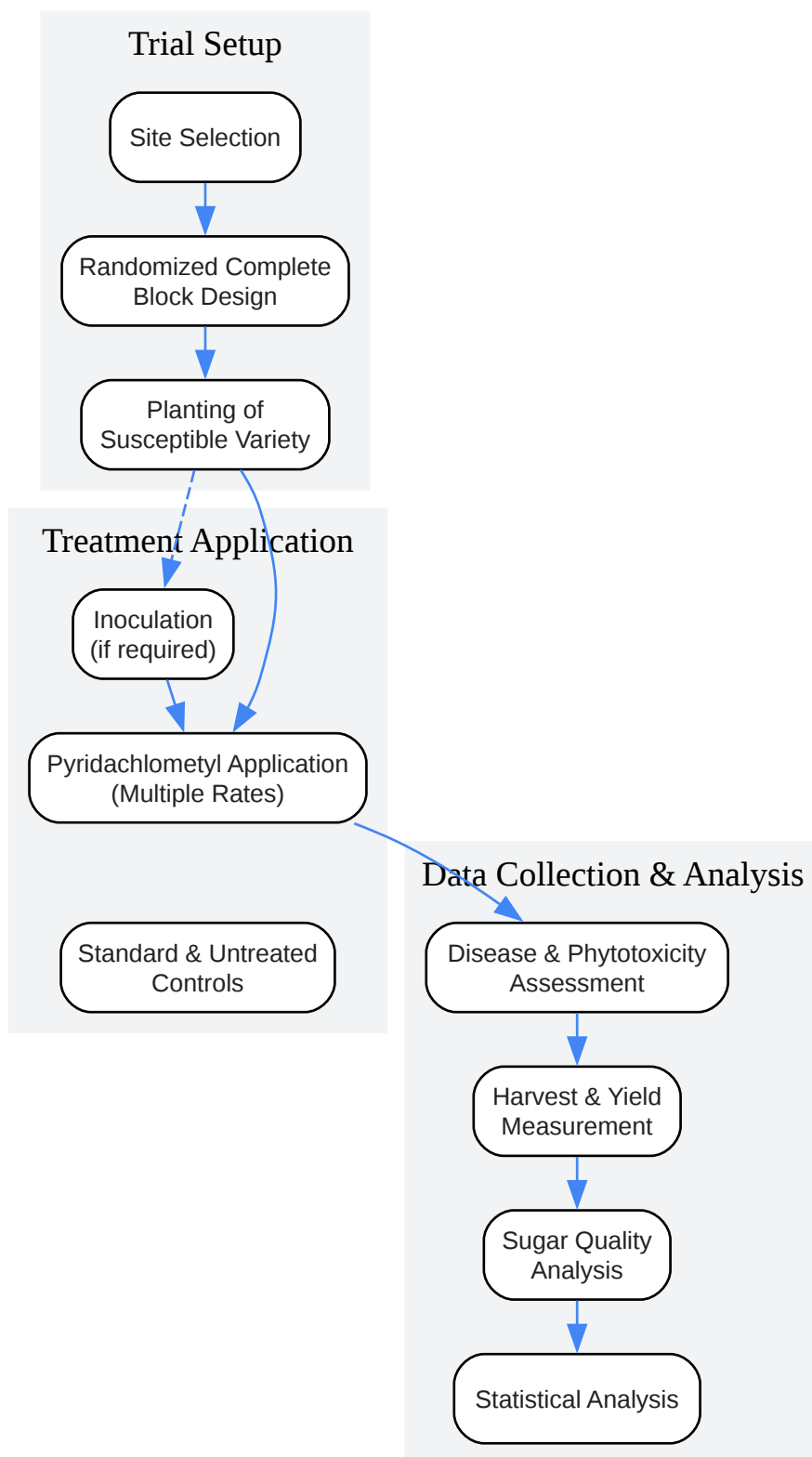
Signaling Pathway of Pyridachlometyl



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Caption: Proposed mode of action of **Pyridachlometyl** in fungi.

Experimental Workflow for Pyridachlometyl Field Trial



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Caption: General workflow for a **Pyridachlometyl** field trial on sugar beets.

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